

Literature Review of Muscomin Research: An Assessment of Available Scientific Data

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Compound of Interest

Compound Name: Muscomin

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Introduction to Muscomin

Muscomin is a naturally occurring chemical compound classified as a homoisoflavanone.^[1] It is structurally identified as 5,8-dihydroxy-3-[(4-hydroxyphenyl)methyl]-6,7-dimethoxy-2,3-dihydrochromen-4-one, with the molecular formula C₁₈H₁₈O₇.^[1] This compound has been detected in various plants, including certain herbs and spices. Chemical databases such as PubChem and the Human Metabolome Database (HMDB) provide detailed information on its physical and chemical properties.^[1]

Table 1: Chemical and Physical Properties of **Muscomin**

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₈ O ₇	PubChem ^[1]
Molecular Weight	346.3 g/mol	PubChem ^[1]
Physical Description	Solid	HMDB ^[1]
Melting Point	144.7 °C	HMDB ^[1]
CAS Number	96910-98-4	PubChem ^[1]

Availability of Research on Pharmacological Activity

A comprehensive review of scientific literature reveals a significant lack of published research specifically investigating the pharmacological activities of **Muscomin**. While the compound has been identified and cataloged, there is no readily available data on its mechanism of action, specific signaling pathways it may modulate, or its potential therapeutic effects. Consequently, information regarding experimental protocols, quantitative data from biological assays (e.g., IC50, binding affinities), and clinical trial data for **Muscomin** is not available.

The Human Metabolome Database explicitly states that "Based on a literature review very few articles have been published on **Muscomin**." This scarcity of specific research into the biological functions of **Muscomin** prevents the creation of an in-depth technical guide as requested.

Research on the Broader Class of Homoisoflavonoids

While research on **Muscomin** itself is absent, the broader class of compounds to which it belongs, homoisoflavonoids, has garnered some scientific interest. Studies on various homoisoflavonoids have suggested a range of potential biological activities, including:

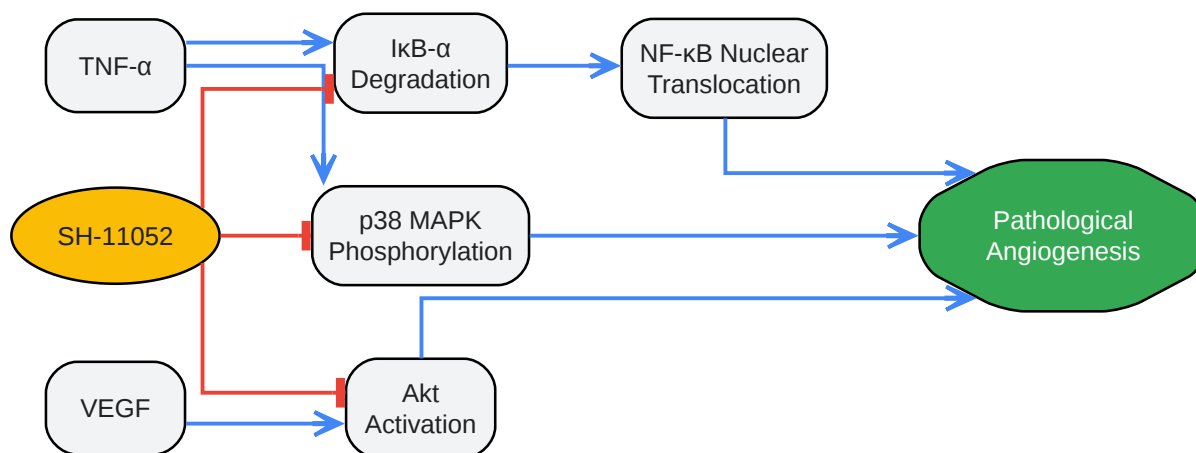
- Anti-inflammatory effects[2][3][4]
- Antimicrobial properties[2][3][4]
- Antimutagenic activity[3][4]
- Antidiabetic potential[2][3][4]
- Cytotoxic and anti-angiogenic effects[2]

For instance, a study on a synthetic homoisoflavanone isomer, SH-11052, demonstrated anti-angiogenic activity by inhibiting pathways mediated by TNF- α and VEGF.[5] This research on a related compound suggests that homoisoflavonoids as a chemical class may have therapeutic potential worth exploring.

Signaling Pathways of a Related Homoisoflavanone (SH-11052)

To provide some context within the homoisoflavanone class, the signaling pathway affected by the synthetic isomer SH-11052 is presented below. It is crucial to note that this pathway has not been demonstrated for **Muscomin** and is provided for illustrative purposes only, based on research into a related compound.

SH-11052 was found to inhibit the proliferation of human retinal microvascular endothelial cells (HRECs).[5] Its mechanism involves the inhibition of both TNF- α and VEGF-mediated signaling. Specifically, SH-11052 was shown to decrease TNF- α induced p38 MAPK phosphorylation and block TNF- α induced I κ B- α degradation, which in turn reduces NF- κ B nuclear translocation.[5] It also inhibited VEGF-induced activation of Akt.[5]



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Caption: Inhibition of Angiogenic Pathways by SH-11052.

Conclusion

In summary, while **Muscomin** is a chemically defined natural product, there is a notable absence of scientific literature detailing its biological effects, mechanism of action, or any potential therapeutic applications. The core requirements for an in-depth technical guide, including quantitative data, detailed experimental protocols, and specific signaling pathways for **Muscomin**, cannot be met due to the lack of primary research. Future research may uncover

the pharmacological properties of **Muscomin**, but at present, it remains an uncharacterized compound from a biological perspective. The broader class of homoisoflavonoids, however, shows promise and may warrant further investigation, potentially including **Muscomin** as a subject of future studies.

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